

Performance Evaluation of Acetaldehyde Oxime in Pesticide Manufacturing: A Comparative Guide

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Compound of Interest

Compound Name: Acetaldehyde oxime

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Acetaldehyde oxime is a critical intermediate in the manufacturing of several carbamate insecticides, most notably methomyl and thiodicarb. Its performance in these synthetic pathways is a key determinant of the efficiency, cost-effectiveness, and environmental impact of the overall manufacturing process. This guide provides an objective comparison of **acetaldehyde oxime**'s role and performance with alternative synthetic routes, supported by available experimental data and detailed methodologies.

Physicochemical Properties of Acetaldehyde Oxime

A thorough understanding of **acetaldehyde oxime**'s physical and chemical properties is essential for its effective use in industrial synthesis. The following table summarizes key data for this compound.

Property	Value	References
Molecular Formula	C ₂ H ₅ NO	[1]
Molar Mass	59.07 g/mol	[1]
Appearance	Colorless, needle-shaped crystals or liquid	[1][2]
Melting Point	44-46 °C (α-form), 12 °C (β-form)	[1][2]
Boiling Point	115 °C	[1][2]
Density	0.98 g/mL at 25 °C	[1][2]
Solubility in Water	185 g/L	[1][2]
Vapor Pressure	13 hPa at 25 °C	[1][2]
Flash Point	135 °F	[1]

Role in Pesticide Synthesis: The Acetaldehyde Method

Acetaldehyde oxime is a key precursor in the "acetaldehyde method," a widely used industrial process for synthesizing methomyl oxime, the direct intermediate for methomyl and thiodicarb. [3] This method is favored for its use of readily available raw materials, high product yield, and relatively low cost.[3]

Experimental Protocol: Synthesis of Methomyl via Acetaldehyde Oxime

The synthesis of methomyl from acetaldehyde can be broadly outlined in three main stages:

- Synthesis of **Acetaldehyde Oxime**: Acetaldehyde is reacted with hydroxylamine hydrochloride in the presence of an acid-binding agent to produce **acetaldehyde oxime**. [3]
- Synthesis of Methomyl Oxime: The resulting **acetaldehyde oxime** is chlorinated and then reacted with sodium methyl mercaptide. [3] The pH is adjusted with an alkali, and the product

is cooled, filtered, and dried to yield crystalline methomyl oxime.[3]

- Synthesis of Methomyl: Methomyl oxime is then reacted with methyl isocyanate to produce the final product, methomyl.[4]

A patented method for the production of methomyl oxime with yields between 80-90% involves using N-methylpyrrolidone as a solvent for the chlorination and thioesterification steps.[5]

Alternative Synthesis Routes for Methomyl Oxime

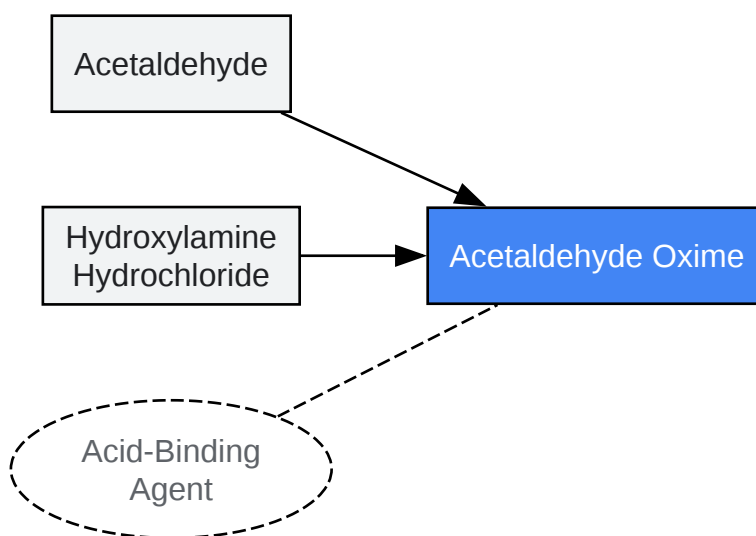
While the acetaldehyde method is prevalent, several alternative routes to methomyl oxime exist.[3] These routes bypass the direct use of **acetaldehyde oxime** as a starting material for the entire process, though they still involve the formation of an oxime intermediate. The primary alternatives include:

- Thio**acetaldehyde Oxime** Method[3]
- Acetonitrile Method[3]
- Methyl Ethyl Ketone Method[3]
- Nitroethane Method[3]

Currently, there is a lack of publicly available, direct quantitative comparisons (e.g., yield, purity, cost) between the acetaldehyde method and these alternatives in an industrial setting. The acetaldehyde method is, however, noted as the main process used globally for methomyl oxime production.[3]

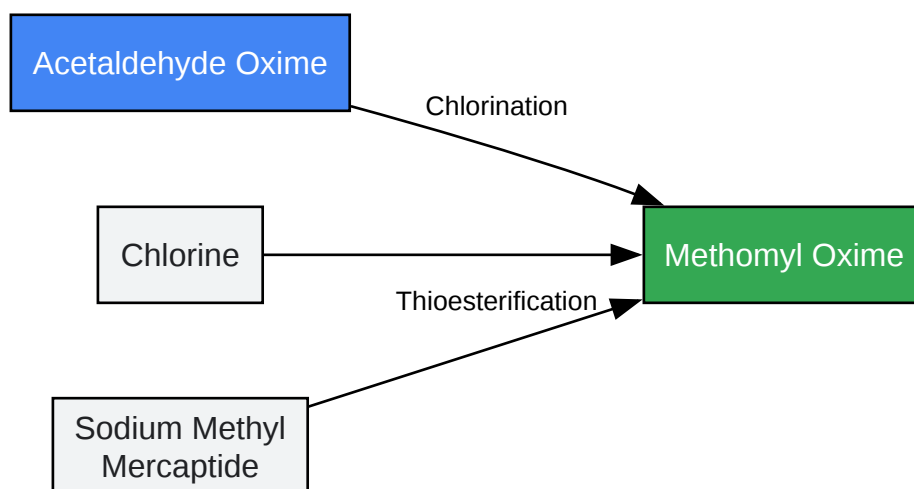
Visualizing the Synthetic Pathways

The following diagrams illustrate the key chemical transformations in the synthesis of methomyl.



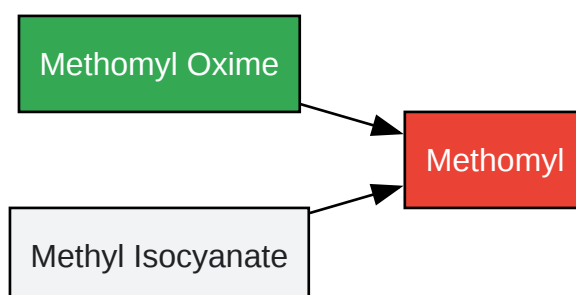
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Synthesis of Acetaldehyde Oxime.



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Synthesis of Methomyl Oxime.



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Final Synthesis of Methomyl.

Concluding Remarks

Acetaldehyde oxime remains a cornerstone intermediate in the large-scale production of essential carbamate insecticides. The prevalence of the acetaldehyde method underscores its robust performance and economic viability. While alternative synthetic pathways to the key intermediate, methomyl oxime, exist, a comprehensive, data-driven comparison of their industrial-scale performance is not readily available in the public domain. Future research focusing on a direct comparative analysis of these routes, including factors such as yield, purity, cost, safety, and environmental impact, would be highly valuable to the agrochemical industry.

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